

The Total Synthesis of Amphimedine: A Detailed Methodological Overview

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Compound of Interest

Compound Name: **Amphimedine**

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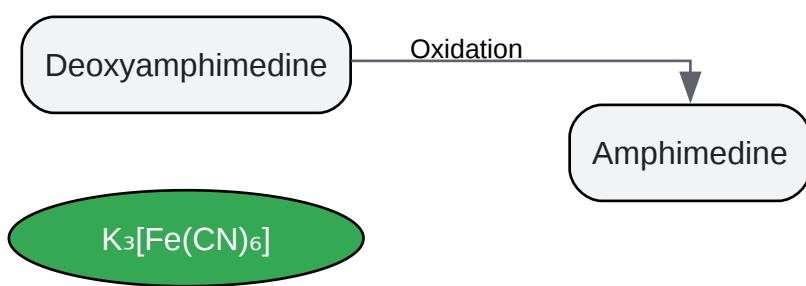
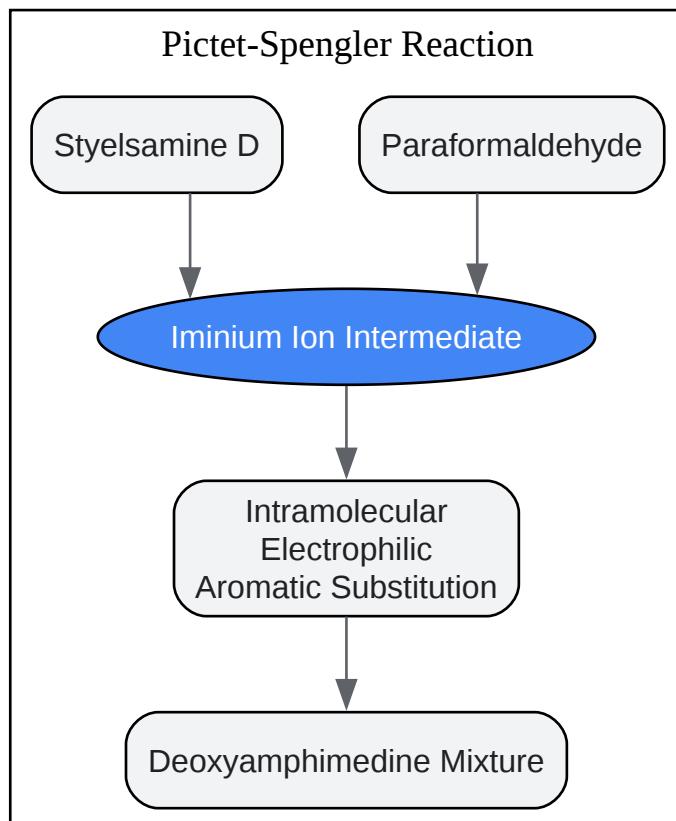
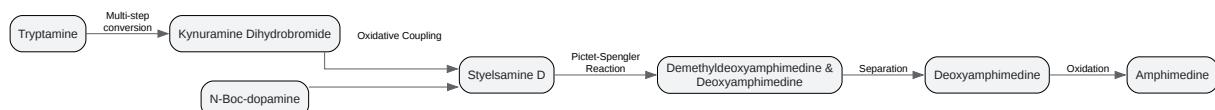
For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed account of a bioinspired total synthesis methodology for **Amphimedine**, a pyridoacridine marine alkaloid with notable biological activity. The presented approach, developed by Khalil, Barker, and Copp (2016), offers an efficient route to this complex natural product.^{[1][2]} This guide includes comprehensive experimental protocols for key transformations, a summary of quantitative data, and visualizations of the synthetic pathway.

Strategic Overview

The total synthesis of **Amphimedine** is accomplished through a concise and efficient 8-step sequence starting from commercially available tryptamine.^[1] The overall strategy is bioinspired, mimicking the plausible biosynthetic pathway of this class of alkaloids. Key transformations include the formation of the central pyridoacridine core via an oxidative coupling and a subsequent Pictet-Spengler reaction to construct the final ring system.

A pivotal intermediate in this synthesis is Styelsamine D, which is prepared from kynuramine dihydrobromide and N-Boc-dopamine. Styelsamine D then undergoes a Pictet-Spengler reaction with paraformaldehyde to yield a mixture of demethyldeoxy**amphimedine** and deoxy**amphimedine**. The synthesis culminates in the selective oxidation of deoxy**amphimedine** to afford the target molecule, **Amphimedine**.^{[1][2]}



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References

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